

# Physical properties of methyl triflate (MeOTf).

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## Compound of Interest

Compound Name: Methyl trifluoromethanesulfonate

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An In-depth Technical Guide to the Physical Properties of Methyl Triflate (MeOTf)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **methyl trifluoromethanesulfonate** (MeOTf), commonly known as methyl triflate. This powerful and versatile methylating agent is widely used in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals. A thorough understanding of its physical characteristics is essential for its safe and effective handling, as well as for the design and optimization of synthetic routes.

## Core Physical Properties

Methyl triflate is a colorless liquid under standard conditions.<sup>[1]</sup> It is known for its high reactivity as a methylating agent.<sup>[2]</sup> The following tables summarize the key quantitative physical properties of methyl triflate, providing a consolidated reference for laboratory and development work.

Table 1: General Physical Properties of Methyl Triflate

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>3</sub> F <sub>3</sub> O <sub>3</sub> S	[3]
Molecular Weight	164.10 g/mol	[2][4]
Appearance	Colorless to light yellow or brown liquid	[2][3]

Table 2: Quantitative Physical Properties of Methyl Triflate

Property	Value	Temperature (°C)	Pressure (mmHg)	Source(s)	
Boiling Point	95	25	760	[2]	
97 - 97.5	Not Specified	736	[5]		
98 - 99	Not Specified	Atmospheric	[6]		
99	Not Specified	760	[2]		
100	Not Specified	760	[4]		
201 - 210 °F (94 - 99 °C)	Not Specified	760	[3]		
Melting Point	-64	Not Specified	Not Specified	[4]	
-108	Not Specified	Not Specified	[6]		
Density	1.45 g/mL	25	Not Specified		[2]
1.45 g/cm³	20	Not Specified	[4][5]		
1.496 g/mL	Not Specified	Not Specified			
Refractive Index	1.3238	Not Specified	Not Specified	[5]	
Solubility	Insoluble in water; Hydrolyzes	Not Specified	Not Specified	[3][4]	
Soluble in Chloroform (Sparingly), Ethyl Acetate (Slightly)	Not Specified	Not Specified	[5]		

## Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for chemical process development and quality control. The following sections outline detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Distillation Method

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume of methyl triflate and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure it accurately measures the temperature of the vapor in equilibrium with the liquid.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a correction may be necessary to report the normal boiling point.

## Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- **Apparatus:** A pycnometer (a flask with a specific, accurately known volume), and an analytical balance.
- **Procedure:** a. Weigh the clean, dry, and empty pycnometer. b. Fill the pycnometer with methyl triflate, ensuring no air bubbles are trapped. c. Place the stopper and wipe any excess liquid from the outside. d. Weigh the filled pycnometer. e. The mass of the methyl triflate is the difference between the filled and empty pycnometer weights. f. The density is calculated by dividing the mass of the methyl triflate by the known volume of the pycnometer.
- **Temperature Control:** Ensure the measurement is performed at a constant, recorded temperature, as density is temperature-dependent.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.

Methodology: Abbe Refractometer

- Apparatus: An Abbe refractometer.
- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: Apply a few drops of methyl triflate to the prism of the refractometer.
- Measurement: Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Reading: Read the refractive index from the instrument's scale.
- Temperature Control: The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

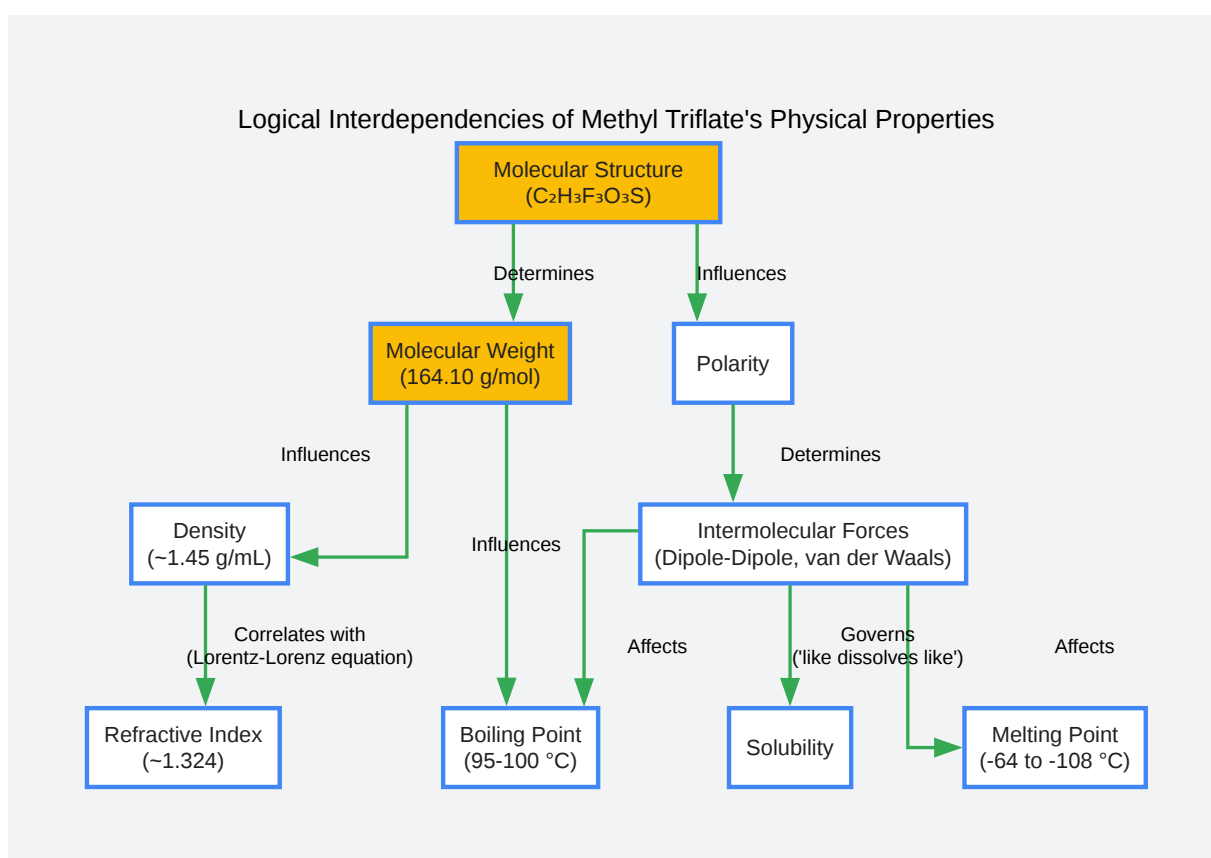
Methodology: Visual Titration

- Apparatus: A series of test tubes, a graduated cylinder, a balance, and a vortex mixer or magnetic stirrer.
- Procedure: a. In a test tube, add a known volume of the solvent (e.g., water, chloroform, ethyl acetate). b. Incrementally add small, known masses of methyl triflate to the solvent. c. After each addition, vigorously mix the contents until the solute dissolves completely. d. The point at which a small amount of methyl triflate no longer dissolves, even after prolonged mixing, indicates that the solution is saturated. e. The solubility is then expressed as the mass of solute per volume of solvent (e.g., g/100 mL).

- Observation for Reactivity: When testing solubility in water, observe for signs of hydrolysis, such as the formation of a second phase or a change in temperature, as methyl triflate is known to react with water.[4]

## Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates the logical flow and dependencies between these fundamental characteristics.



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Interdependencies of MeOTf's Physical Properties

## Safety and Handling Considerations

Methyl triflate is a reactive and corrosive substance and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. It is sensitive to heat and moisture and should be stored in a cool, dry place. Upon contact with water, it hydrolyzes to form triflic acid and methanol.[4]

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